

N-Butyl-4-nitrobenzamide: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *N-butyl-4-nitrobenzamide*

CAS No.: 51207-98-8

Cat. No.: B1330692

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth technical overview of **N-butyl-4-nitrobenzamide**, a nitroaromatic compound with potential applications in medicinal chemistry and materials science. Drawing upon established synthetic methodologies and spectroscopic characterization techniques, this document serves as a comprehensive resource for researchers engaged in the synthesis, analysis, and application of this and related molecules.

Introduction and Rationale

N-butyl-4-nitrobenzamide belongs to the class of nitrobenzamides, a group of compounds that have garnered significant interest due to their diverse biological activities. The presence of the nitro group, a potent electron-withdrawing moiety, profoundly influences the electronic properties of the aromatic ring and the reactivity of the entire molecule. This, coupled with the N-alkyl substituent, imparts a specific lipophilicity and potential for intermolecular interactions, making it a valuable scaffold in drug discovery and a building block in organic synthesis.

Recent studies have highlighted the potential of nitrobenzamide derivatives as anti-inflammatory and antimicrobial agents. For instance, a series of nitro-substituted benzamides demonstrated significant inhibitory capacity on nitric oxide (NO) production in macrophages, a key process in inflammation.[1] Furthermore, N-alkyl nitrobenzamides have been investigated for their promising antitubercular activities.[2] This guide will delve into the chemical architecture, synthesis, and characterization of **N-butyl-4-nitrobenzamide**, providing a solid foundation for its further exploration.

Physicochemical Properties

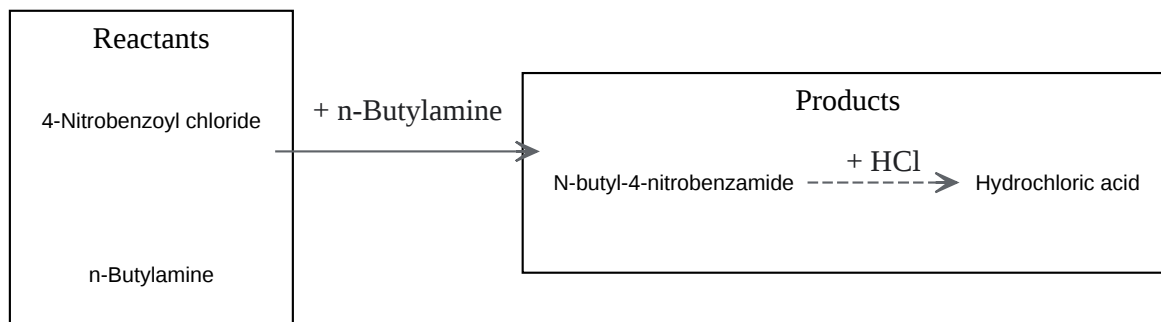
A thorough understanding of the physicochemical properties of **N-butyl-4-nitrobenzamide** is paramount for its handling, formulation, and application. The key properties are summarized in the table below.

Property	Value	Source
Chemical Formula	C ₁₁ H ₁₄ N ₂ O ₃	[3]
Molecular Weight	222.24 g/mol	[4]
CAS Number	51207-98-8	[4]
Appearance	Expected to be a solid	N/A
Density	1.162 g/cm ³ (predicted)	[4]
Boiling Point	404.8 °C at 760 mmHg (predicted)	[4]
Flash Point	198.6 °C (predicted)	[4]
LogP	3.03880 (predicted)	[4]

Synthesis of N-butyl-4-nitrobenzamide

The most direct and widely employed method for the synthesis of **N-butyl-4-nitrobenzamide** is the acylation of n-butylamine with 4-nitrobenzoyl chloride. This reaction, a classic example of nucleophilic acyl substitution, is typically carried out in the presence of a base to neutralize the hydrochloric acid byproduct.

Reaction Scheme



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Caption: General reaction scheme for the synthesis of **N-butyl-4-nitrobenzamide**.

Detailed Experimental Protocol (Adapted)

The following protocol is adapted from a procedure for the synthesis of a structurally similar compound, N-(tert-butyl)-2-nitrobenzamide, and should be optimized for the specific synthesis of **N-butyl-4-nitrobenzamide**.^[5]

Materials:

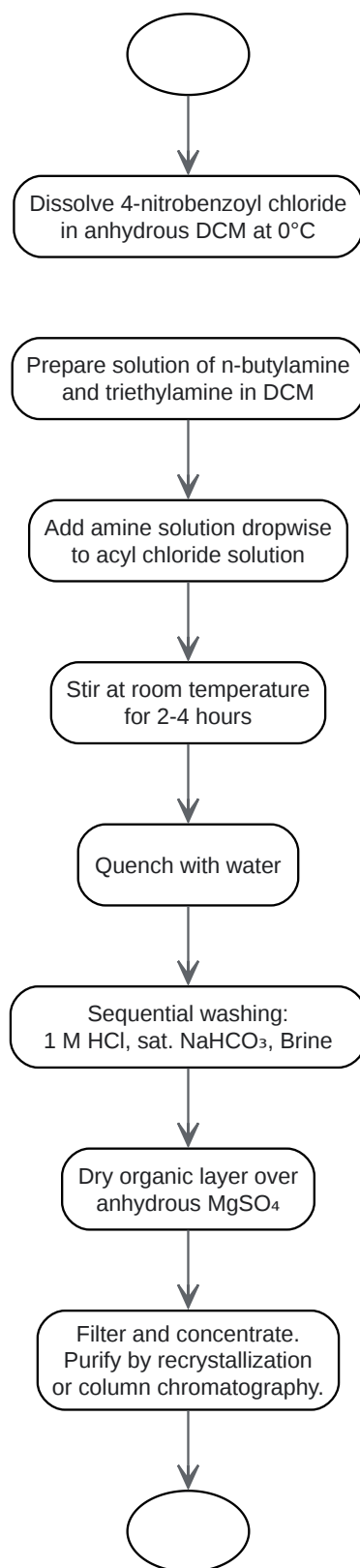
- 4-Nitrobenzoyl chloride
- n-Butylamine
- Anhydrous dichloromethane (DCM) or other suitable aprotic solvent
- Triethylamine or other suitable base
- 1 M Hydrochloric acid (HCl)
- Saturated aqueous sodium bicarbonate (NaHCO₃) solution
- Brine (saturated aqueous NaCl solution)

- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)

Procedure:

- **Reaction Setup:** In a clean, dry round-bottom flask equipped with a magnetic stirrer and a dropping funnel, dissolve 4-nitrobenzoyl chloride (1.0 equivalent) in anhydrous DCM under an inert atmosphere (e.g., nitrogen or argon). Cool the solution to 0 °C in an ice bath.
- **Amine Addition:** In a separate flask, prepare a solution of n-butylamine (1.1 equivalents) and triethylamine (1.2 equivalents) in anhydrous DCM.
- **Reaction:** Add the n-butylamine/triethylamine solution dropwise to the stirred solution of 4-nitrobenzoyl chloride at 0 °C. After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 2-4 hours.
- **Work-up:**
 - Quench the reaction by adding deionized water.
 - Transfer the mixture to a separatory funnel and wash sequentially with 1 M HCl, saturated aqueous NaHCO_3 , and brine.
 - Dry the organic layer over anhydrous MgSO_4 or Na_2SO_4 .
- **Purification:**
 - Filter the drying agent.
 - Concentrate the filtrate under reduced pressure to yield the crude product.
 - The crude **N-butyl-4-nitrobenzamide** can be further purified by recrystallization from a suitable solvent system (e.g., ethanol/water or ethyl acetate/hexanes) or by column chromatography on silica gel.

Synthesis Workflow Diagram



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Caption: Step-by-step workflow for the synthesis and purification of **N-butyl-4-nitrobenzamide**.

Spectroscopic Characterization

The structural elucidation of **N-butyl-4-nitrobenzamide** relies on a combination of spectroscopic techniques, including Nuclear Magnetic Resonance (NMR) spectroscopy, Fourier-Transform Infrared (FTIR) spectroscopy, and Mass Spectrometry (MS). While experimental data for **N-butyl-4-nitrobenzamide** is not readily available in the cited literature, data for the closely related isomer, N-tert-butyl-4-nitrobenzamide, provides a valuable reference for interpretation.^{[6][7]}

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR (Proton NMR): The ¹H NMR spectrum of **N-butyl-4-nitrobenzamide** is expected to show distinct signals for the aromatic protons and the protons of the n-butyl group.

- **Aromatic Region:** Two doublets are anticipated in the downfield region (typically δ 7.5-8.5 ppm), corresponding to the four protons on the para-substituted benzene ring. The protons ortho to the electron-withdrawing nitro group will be deshielded and appear further downfield compared to the protons ortho to the amide group.
- **Amide Proton (N-H):** A broad singlet is expected for the amide proton, the chemical shift of which can be concentration and solvent-dependent.
- **n-Butyl Group:** The protons of the n-butyl chain will appear in the upfield region (typically δ 0.9-3.5 ppm) and will exhibit characteristic splitting patterns (triplet for the terminal methyl group, and multiplets for the methylene groups).

¹³C NMR (Carbon NMR): The ¹³C NMR spectrum will provide information about the carbon skeleton.

- **Aromatic Carbons:** Six signals are expected for the aromatic carbons, with the carbon bearing the nitro group and the carbon of the carbonyl group being significantly deshielded.
- **Carbonyl Carbon:** The amide carbonyl carbon will appear as a singlet in the range of δ 165-175 ppm.
- **n-Butyl Carbons:** Four distinct signals are expected for the four carbons of the n-butyl group.

Reference Data for N-tert-butyl-4-nitrobenzamide (300 MHz, CDCl₃):[6]

Assignment	¹ H NMR (δ, ppm)	¹³ C NMR (δ, ppm)
Aromatic (ortho to NO ₂)	8.22 (d, J = 8.7 Hz, 2H)	149.2, 141.5, 127.9, 123.6
Aromatic (ortho to C=O)	7.87 (d, J = 8.7 Hz, 2H)	
Amide (N-H)	6.16 (br s, 1H)	
Carbonyl (C=O)	164.9	
tert-Butyl (C(CH ₃) ₃)	52.2	
tert-Butyl (C(CH ₃) ₃)	1.48 (s, 9H)	28.7

Fourier-Transform Infrared (FTIR) Spectroscopy

The FTIR spectrum of **N-butyl-4-nitrobenzamide** will exhibit characteristic absorption bands corresponding to its functional groups.

- N-H Stretch: A moderate to strong band in the region of 3300-3500 cm⁻¹ is expected for the N-H stretching vibration of the secondary amide.
- C=O Stretch (Amide I): A strong absorption band around 1640-1680 cm⁻¹ is characteristic of the amide carbonyl stretching vibration.
- N-H Bend (Amide II): A band in the region of 1510-1570 cm⁻¹ is typically observed for the N-H bending vibration.
- NO₂ Stretch: Two strong absorption bands are expected for the asymmetric and symmetric stretching vibrations of the nitro group, typically around 1500-1560 cm⁻¹ and 1345-1385 cm⁻¹, respectively.
- C-H Stretches: Bands corresponding to the aromatic and aliphatic C-H stretching vibrations will be observed around 3000-3100 cm⁻¹ and 2850-3000 cm⁻¹, respectively.

Reference Data for N-tert-butyl-4-nitrobenzamide (KBr):[6]

Functional Group	Wavenumber (cm ⁻¹)
N-H Stretch	3330
C=O Stretch	1643

Mass Spectrometry (MS)

Mass spectrometry will provide information about the molecular weight and fragmentation pattern of the molecule.

- **Molecular Ion Peak (M⁺):** The mass spectrum should show a molecular ion peak corresponding to the molecular weight of **N-butyl-4-nitrobenzamide** (222.24 g/mol).
- **Fragmentation Pattern:** Characteristic fragmentation patterns for amides and nitroaromatic compounds are expected, which can be used to confirm the structure.

Predicted m/z values for **N-butyl-4-nitrobenzamide**:[\[3\]](#)

Adduct	Predicted m/z
[M+H] ⁺	223.10773
[M+Na] ⁺	245.08967
[M] ⁺	222.09990

Potential Biological Activity and Applications

While specific biological studies on **N-butyl-4-nitrobenzamide** are limited in the readily available literature, the broader class of nitrobenzamides has shown promise in several therapeutic areas.

Anti-inflammatory Activity

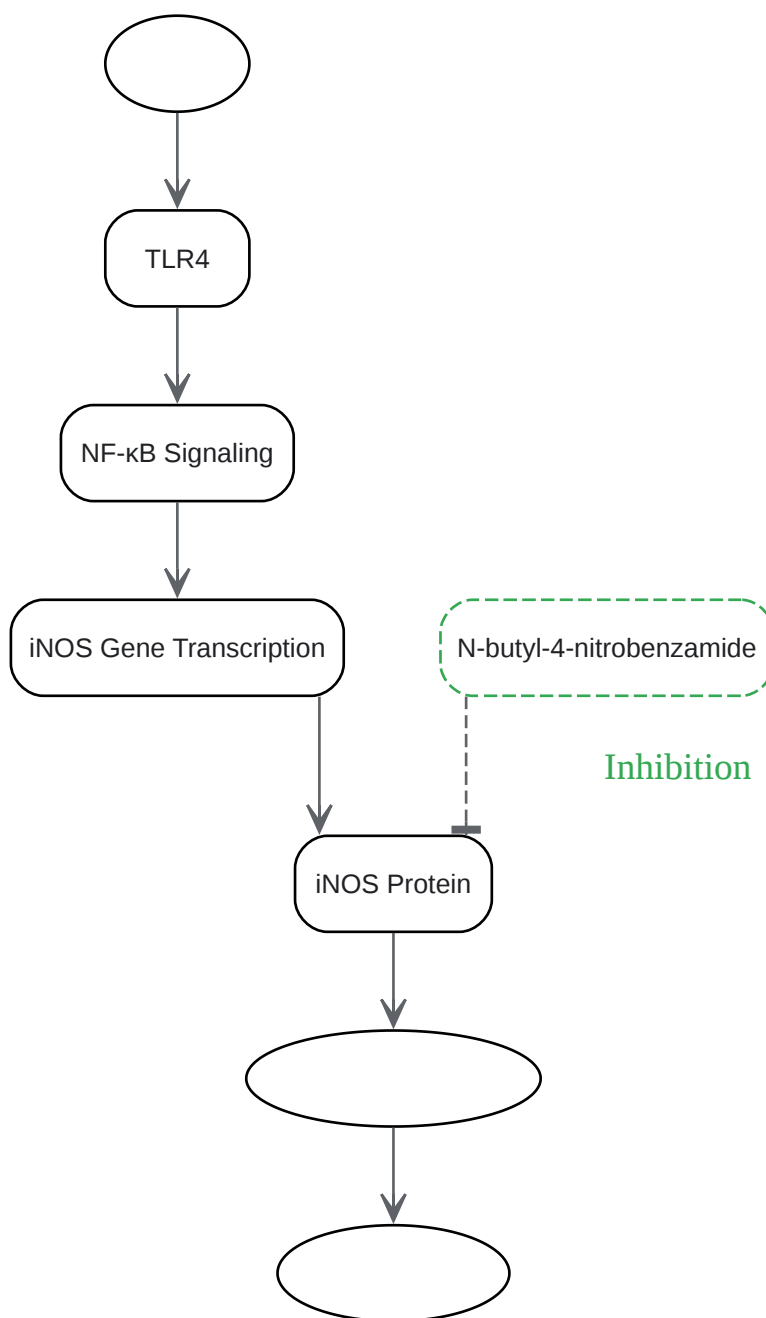
Nitro-substituted benzamides have been investigated for their anti-inflammatory properties. A study on a series of these compounds revealed their ability to inhibit the production of nitric oxide (NO) in lipopolysaccharide (LPS)-stimulated macrophages.[\[1\]](#) Overproduction of NO is a

hallmark of chronic inflammation, and its inhibition is a key therapeutic strategy. The mechanism is thought to involve the modulation of inflammatory pathways, potentially through the inhibition of enzymes like inducible nitric oxide synthase (iNOS).^[1]

Antimicrobial Activity

N-alkyl nitrobenzamides have been synthesized and evaluated for their antimycobacterial activity.^[2] A study exploring a library of these compounds demonstrated their potential as antitubercular agents. The length of the N-alkyl chain was found to be a critical determinant of activity, suggesting that **N-butyl-4-nitrobenzamide** could possess relevant antimicrobial properties. The proposed mechanism of action for some nitroaromatic antimicrobials involves the enzymatic reduction of the nitro group to generate reactive nitrogen species that are toxic to the pathogen.

Signaling Pathway Diagram



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Caption: Postulated anti-inflammatory mechanism of **N-butyl-4-nitrobenzamide** via inhibition of iNOS.

Conclusion and Future Directions

N-butyl-4-nitrobenzamide is a synthetically accessible compound with a chemical structure that suggests potential for interesting biological activities, particularly in the areas of anti-

inflammatory and antimicrobial research. This technical guide has provided a comprehensive overview of its physicochemical properties, a detailed (adapted) synthetic protocol, and an in-depth analysis of its expected spectroscopic characteristics based on a closely related isomer.

Future research should focus on obtaining and publishing the experimental spectroscopic data for **N-butyl-4-nitrobenzamide** to confirm its structure definitively. Furthermore, a thorough investigation into its biological activities, including in vitro and in vivo studies to evaluate its anti-inflammatory and antimicrobial efficacy and to elucidate its mechanism of action, is warranted. Such studies will be crucial in determining the potential of **N-butyl-4-nitrobenzamide** as a lead compound for drug development.

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